

Personal protective equipment for handling 2-Propenal, 2-chloro-3-hydroxy-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propenal, 2-chloro-3-hydroxy-

Cat. No.: B3061104

[Get Quote](#)

Essential Safety and Handling Guide for 2-Propenal, 2-chloro-3-hydroxy-

This guide provides immediate safety, handling, and disposal protocols for **2-Propenal, 2-chloro-3-hydroxy-** (CAS No. 50704-42-2). The information is compiled based on the chemical's structure and data from analogous compounds due to the absence of a comprehensive Safety Data Sheet (SDS) for this specific substance.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₃ H ₃ ClO ₂	[1][2][3]
Molecular Weight	106.51 g/mol	[1][2][3]
CAS Number	50704-42-2	[1][2][3]
Synonyms	2-chloro-3-hydroxyprop-2-enal, 2-Chloromalonaldehyde	[2][4]

Hazard Assessment and Personal Protective Equipment (PPE)

Given the presence of an aldehyde, a double bond, and a chlorine atom, **2-Propenal, 2-chloro-3-hydroxy-** should be handled as a hazardous substance. The propenal structure suggests potential for high reactivity and irritation, similar to acrolein, which is known to be corrosive and irritating to the eyes, skin, and respiratory system.[5]

Engineering Controls:

- Work in a certified chemical fume hood with a face velocity of at least 100 feet per minute (fpm).
- Ensure safety showers and eyewash stations are readily accessible.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves	Provides chemical resistance against a range of substances.
Eye Protection	Chemical safety goggles	Protects against splashes and vapors.
Skin and Body	Flame-resistant lab coat	Offers protection against splashes and potential fires.
Respiratory	Use in a fume hood	As the inhalation toxicity is unknown, respiratory exposure should be minimized. For spills outside of a hood, a self-contained breathing apparatus (SCBA) may be necessary.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Read and understand this safety guide thoroughly before beginning work.
 - Ensure the chemical fume hood is operational and clutter-free.

- Assemble all necessary equipment and reagents.
- Don the required PPE as specified in the table above.
- Handling:
 - Conduct all manipulations of **2-Propenal, 2-chloro-3-hydroxy-** within the fume hood.
 - Avoid direct contact with skin and eyes.
 - Keep the container tightly closed when not in use.
 - Prevent the generation of aerosols or vapors.
- Spill Management:
 - In case of a small spill within the fume hood, absorb the material with an inert absorbent such as diatomaceous earth or vermiculite.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area and follow emergency procedures.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

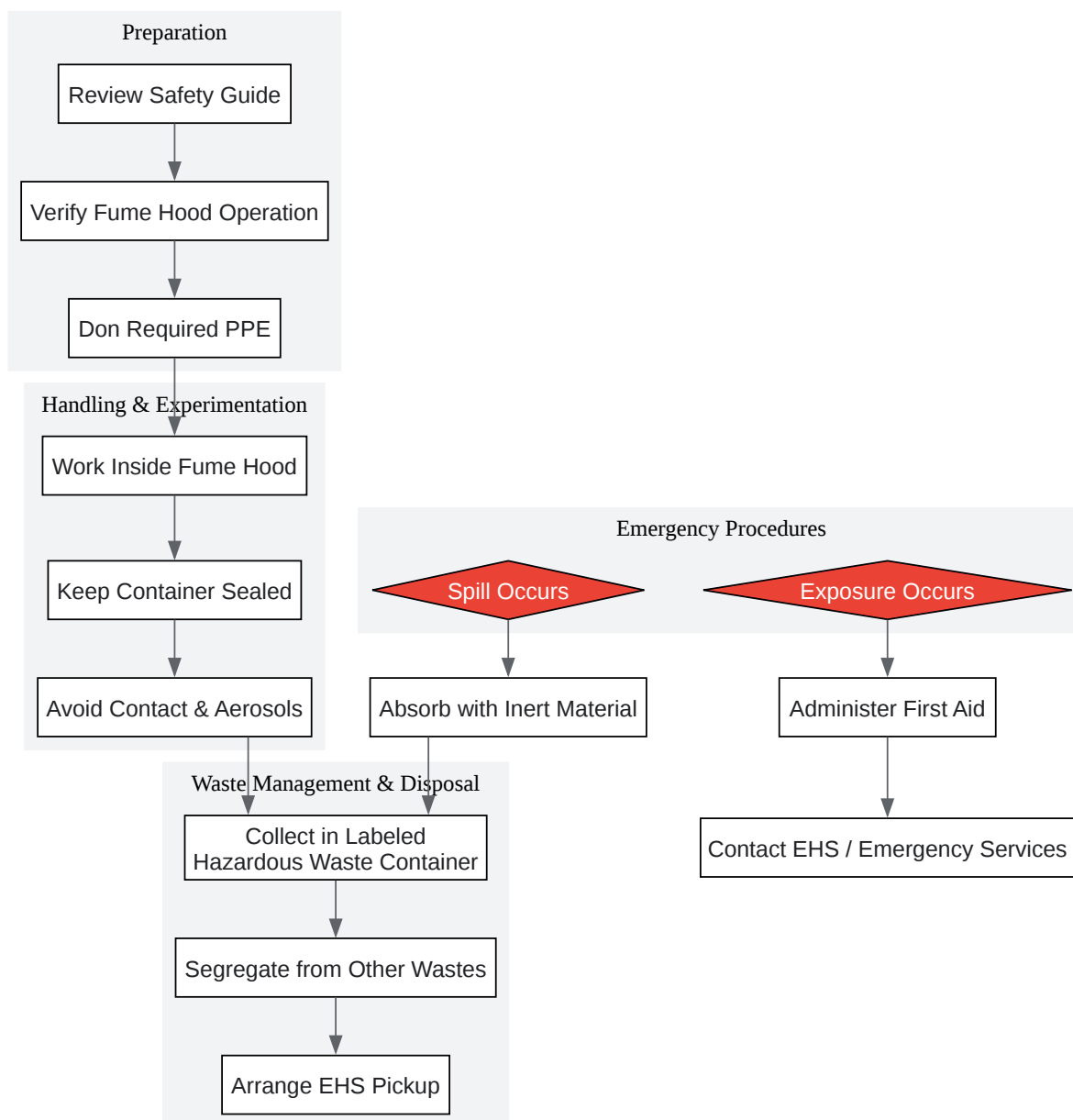
Disposal Plan

All waste containing **2-Propenal, 2-chloro-3-hydroxy-** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid waste containing this chemical in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Solid waste, such as contaminated gloves and absorbent materials, should be collected in a separate, sealed, and labeled container.
 - Do not mix this waste with other waste streams.
- Waste Neutralization (for Aldehydes):
 - While specific reactivity data is unavailable, many aldehydes can be neutralized to less hazardous carboxylic acids. However, given the chlorinated nature of this compound, on-site neutralization is not recommended without further analysis.

- Consult with your institution's Environmental Health and Safety (EHS) office for approved disposal procedures.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste containers through your institution's EHS-approved waste management vendor.
 - Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

Visual Workflow for Handling 2-Propenal, 2-chloro-3-hydroxy-



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **2-Propenal, 2-chloro-3-hydroxy-**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Propenal, 2-chloro-3-hydroxy- | C₃H₃ClO₂ | CID 7009065 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2-Propenal, 2-chloro-3-hydroxy- | 50704-42-2 | Benchchem [benchchem.com]
- 4. guidechem.com [guidechem.com]
- 5. Acrolein (2-propenal) - DCCEEW [dcceew.gov.au]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Propenal, 2-chloro-3-hydroxy-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3061104#personal-protective-equipment-for-handling-2-propenal-2-chloro-3-hydroxy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com